

# Application Notes and Protocols for 1-Hydroxybenzotriazole (HOBt)

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## Compound of Interest

Compound Name: HODHBt

Cat. No.: B1673326

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A Note on **HODHBt**: Initial searches for "**HODHBt**" identified a compound named 3-hydroxy-1,2,3-benzotriazin-4(3H)-one, also known as HOOBt. This less common reagent has been studied as a latency-reversing agent in HIV research by enhancing interleukin-15 (IL-15) mediated STAT activation. Due to the specificity of this application and the commonality of "HOBt" as a peptide coupling reagent, this document will focus on 1-Hydroxybenzotriazole (HOBt), as it is the likely intended subject of inquiry for a broader research audience.

## Introduction to 1-Hydroxybenzotriazole (HOBt)

1-Hydroxybenzotriazole (HOBt) is a widely used additive in peptide synthesis and other amide bond formation reactions. It is employed to suppress racemization and improve the efficiency of coupling reactions, particularly when carbodiimides such as N,N'-dicyclohexylcarbodiimide (DCC) and 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) are used as activating agents. HOBt reacts with the activated carboxylic acid to form an active ester intermediate, which is less prone to side reactions and racemization.

## Physicochemical Properties and Solubility

HOBt is commercially available in both anhydrous and hydrated forms. The anhydrous form is known to be explosive and is sensitive to heat, friction, and shock. The hydrated form, typically containing around 12% water, is significantly safer to handle and is therefore more commonly used.

Table 1: Physicochemical Properties of HOBt

| Property          | Value  |
|-------------------|--|
| Chemical Name     | 1-Hydroxybenzotriazole                               |
| Synonyms          | HOBt, N-Hydroxybenzotriazole, Benzotriazol-1-ol      |
| CAS Number        | 2592-95-2 (anhydrous), 123333-53-9 (hydrate)         |
| Molecular Formula | C <sub>6</sub> H <sub>5</sub> N <sub>3</sub> O       |
| Molecular Weight  | 135.13 g/mol (anhydrous), 153.14 g/mol (monohydrate) |
| Appearance        | White to light yellow crystalline powder             |
| Melting Point     | 155-159 °C (decomposes)                              |

Table 2: Solubility of HOBt

| Solvent                     | Solubility                           | Temperature (°C) |
|-----------------------------|--------------------------------------|------------------|
| N,N-Dimethylformamide (DMF) | High                                 | 25               |
| Dimethyl sulfoxide (DMSO)   | ≥6.76 mg/mL[1]                       | 25               |
| Ethanol (EtOH)              | ≥22.4 mg/mL (with ultrasonic)<br>[1] | 25               |
| Methanol                    | Slightly soluble                     | 25               |
| Water                       | 4.201 g/L[2]                         | 29               |
| Dichloromethane (DCM)       | Soluble[3]                           | 25               |
| Tetrahydrofuran (THF)       | Soluble                              | 25               |
| Acetonitrile                | Poor                                 | 25               |

## Storage and Handling

Storage:

- Store HOBt hydrate in a cool, dry, and well-ventilated area.[\[4\]](#)[\[5\]](#)
- Keep the container tightly closed to prevent dehydration, as the anhydrous form is explosive.  
[\[4\]](#)[\[5\]](#)
- Store away from sources of heat, sparks, and open flames.[\[4\]](#)[\[5\]](#)
- It is recommended to store at room temperature.[\[3\]](#)

#### Handling:

- Handle in a well-ventilated area to avoid dust formation.[\[6\]](#)
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[\[4\]](#)[\[6\]](#)
- Avoid breathing dust. If ventilation is inadequate, use a respiratory protective device with a particle filter.
- Take precautionary measures against static discharge.[\[7\]](#)
- Anhydrous HOBt is a known explosive and should be handled with extreme caution.[\[8\]](#)[\[9\]](#)[\[10\]](#)  
The use of the hydrated form is strongly recommended for safety.

## Experimental Protocols

### Preparation of HOBt Stock Solution

For many applications, particularly in automated peptide synthesis, a stock solution of HOBt in a suitable solvent is required.

#### Materials:

- 1-Hydroxybenzotriazole (HOBt) hydrate
- N,N-Dimethylformamide (DMF) or N-Methyl-2-pyrrolidone (NMP)
- Volumetric flask

- Magnetic stirrer and stir bar

Procedure:

- Weigh the desired amount of HOBt hydrate.
- Transfer the HOBt hydrate to a volumetric flask.
- Add a portion of the solvent (e.g., DMF) to the flask and swirl to dissolve the solid. A magnetic stirrer can be used to aid dissolution.
- Once the HOBt is completely dissolved, add the solvent to the final volume mark.
- Store the solution in a tightly sealed container, protected from light. While solutions in DMF can be stable for several weeks when stored properly, freshly prepared solutions are recommended for critical applications.[\[11\]](#)

## Protocol for EDC/HOBt Mediated Amide Coupling

This protocol describes a general procedure for the coupling of a carboxylic acid and an amine in solution phase using EDC and HOBt.

Materials:

- Carboxylic acid
- Amine
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide hydrochloride (EDC·HCl)
- 1-Hydroxybenzotriazole (HOBt) hydrate
- N,N-Dimethylformamide (DMF) or Dichloromethane (DCM)
- Diisopropylethylamine (DIPEA) or other suitable non-nucleophilic base (if the amine is a salt)
- Magnetic stirrer and stir bar
- Reaction vessel (e.g., round-bottom flask)

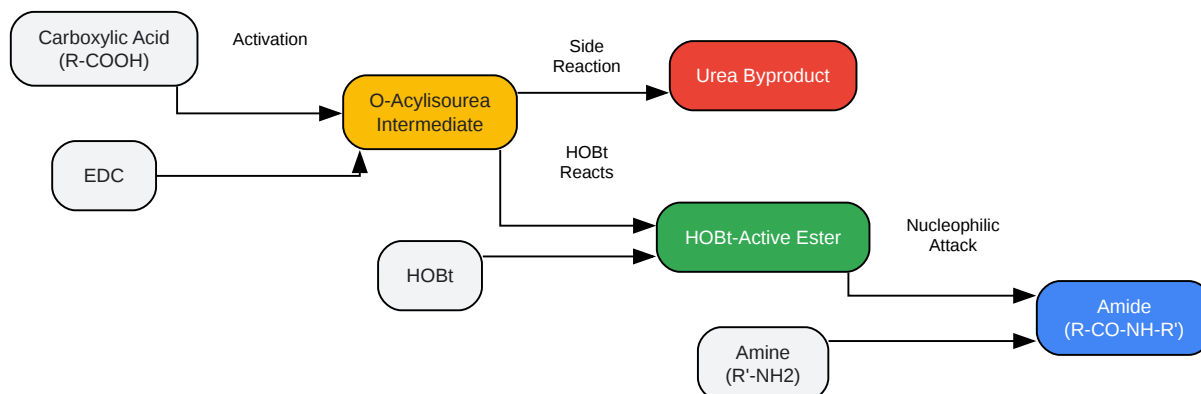
- Inert atmosphere (e.g., nitrogen or argon) is recommended

#### Procedure:

- Dissolve the carboxylic acid (1 equivalent) and HOBt (1.0-1.2 equivalents) in an appropriate solvent (e.g., DMF or DCM) in a reaction vessel.[\[12\]](#)
- If the amine is provided as a salt (e.g., hydrochloride), add the amine (1 equivalent) and a non-nucleophilic base such as DIPEA (1-2 equivalents) to the reaction mixture.
- Cool the reaction mixture to 0 °C in an ice bath.
- Add EDC·HCl (1.0-1.2 equivalents) to the stirred solution.
- Allow the reaction to warm to room temperature and stir for 12-24 hours. The progress of the reaction can be monitored by an appropriate technique (e.g., TLC, LC-MS).
- Upon completion, the reaction mixture is typically worked up by washing with water or a dilute aqueous acid and/or base to remove excess reagents and byproducts. The water-soluble byproducts of EDC and HOBt facilitate purification.[\[3\]](#)
- The desired amide product is then isolated by extraction and purified by crystallization or chromatography.

## Visualizations

### Workflow for EDC/HOBt Mediated Amide Coupling

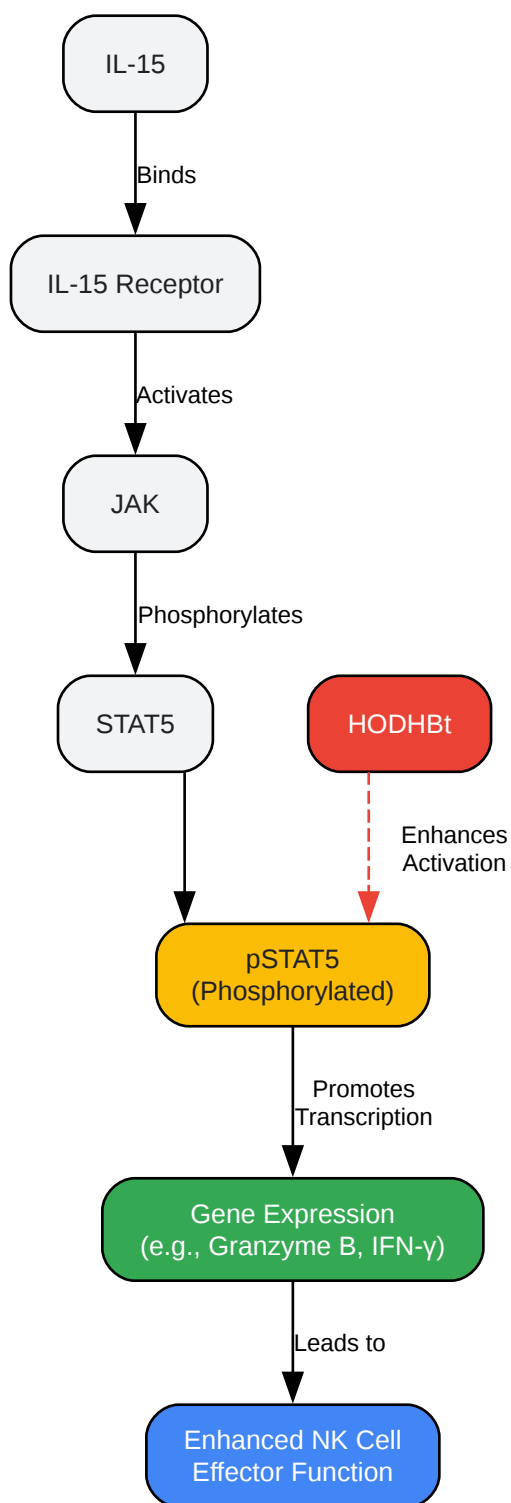


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Caption: Workflow of EDC/HOBt mediated amide bond formation.

## Signaling Pathway Context for HODHBt

While the main focus is on HOBt, for completeness, the signaling pathway context for the similarly named **HODHBt** is provided below. **HODHBt** has been shown to enhance Interleukin-15 (IL-15) signaling, which plays a crucial role in the activation of immune cells.



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Caption: **HODHBt** enhances IL-15 signaling via STAT5 activation.

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## References

- 1. apexbt.com [apexbt.com]
- 2. chembk.com [chembk.com]
- 3. 1-Hydroxybenzotriazole hydrate | 123333-53-9 | Benchchem [benchchem.com]
- 4. static.cymitquimica.com [static.cymitquimica.com]
- 5. suvchemlaboratorychemicals.com [suvchemlaboratorychemicals.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. fishersci.co.uk [fishersci.co.uk]
- 8. luxembourg-bio.com [luxembourg-bio.com]
- 9. Hydroxybenzotriazole (HOBt) [commonorganicchemistry.com]
- 10. researchgate.net [researchgate.net]
- 11. tools.thermofisher.com [tools.thermofisher.com]
- 12. researchgate.net [researchgate.net]
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